

1-Allyl-3-methylimidazolium chloride safety data sheet (SDS)

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Compound of Interest

Compound Name: 1-Allyl-3-methylimidazolium chloride

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An In-depth Technical Guide to **1-Allyl-3-methylimidazolium chloride** ([AMIM]Cl)

This technical guide provides a comprehensive overview of **1-Allyl-3-methylimidazolium chloride**, an ionic liquid with significant applications in research and industry, particularly as a solvent for biopolymers like cellulose. The information is intended for researchers, scientists, and professionals in drug development and materials science, focusing on safety, handling, physicochemical properties, and key experimental protocols.

Chemical Identification and Physicochemical Properties

1-Allyl-3-methylimidazolium chloride, with the CAS number 65039-10-3, is a room-temperature ionic liquid. Its key identifiers and properties are summarized below.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	1-methyl-3-prop-2-enylimidazol-1-ium chloride [1]
CAS Number	65039-10-3 [1] [2] [3]
Molecular Formula	C ₇ H ₁₁ ClN ₂ [1] [4]
Molecular Weight	158.63 g/mol [1] [5]
Synonyms	[AMIM]Cl, AMIM-Cl

| InChI Key | QVRCRKLLQYQIKY-UHFFFAOYSA-M[\[1\]](#) |

Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless or yellowish liquid [4] ; Light orange liquid [6] ; Light yellow solid or liquid [7]
Melting Point	approx. 47-51°C [5] [7]
Form	Crystals
Solubility	Can dissolve many inorganic and organic compounds [4]
Stability	Heat, light, and chemical resistant [4] . Moisture sensitive [8] .

| Topological Polar Surface Area | 8.8 Å²[\[1\]](#) |

Safety and Hazard Information

While generally considered to have low toxicity, **1-Allyl-3-methylimidazolium chloride** is classified as an irritant.[\[4\]](#) To the best of current knowledge, its chemical, physical, and toxicological properties have not been thoroughly investigated.[\[2\]](#)[\[3\]](#)

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation [1] [2] [3]
Eye Irritation	2	H319: Causes serious eye irritation [1] [2] [3]

| Specific target organ toxicity - single exposure | 3 | H335: May cause respiratory irritation[\[1\]](#)[\[2\]](#)[\[3\]](#) |

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166, or NIOSH-approved equipment [2] [3] [9] .
Hand Protection	Handle with gloves that satisfy EU Directive 89/686/EEC and standard EN 374 [2] .
Body Protection	Selected based on the concentration and amount of the dangerous substance at the specific workplace [9] .

| Respiratory Protection | Use respirators and components tested and approved under standards such as NIOSH (US) or CEN (EU)[\[3\]](#). A dust mask type N95 (US) is also suggested[\[10\]](#). |

Table 5: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult, provide artificial respiration or oxygen[2][3].
Skin Contact	Wash the skin immediately with soap and plenty of water[3][9]. Contaminated clothing should be removed and washed before reuse[3].
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention[2].

| Ingestion | Immediately rinse mouth and provide fresh air. Do not induce vomiting. Get medical attention immediately[2][3]. |

Table 6: Fire Fighting and Accidental Release Measures

Measure	Protocol
Suitable Extinguishing Media	Water spray, fog or mist, carbon dioxide (CO₂), dry chemicals, sand, or dolomite[2][3][9].
Hazardous Combustion Products	High temperatures can generate corrosive gases and fumes, including Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrous gases (NO _x), and Hydrochloric acid (HCl)[2][3][9].

| Spill Cleanup | Avoid contact with skin and inhalation of vapor. Extinguish all ignition sources. Collect and dispose of in sealed containers. Ventilate the area[2][3]. |

Table 7: Handling and Storage

Aspect	Guidelines
Handling	Keep away from heat, sparks, and open flame. Use in well-ventilated areas[2].
Storage	Store in a cool, dry, and well-ventilated place. Keep the container tightly closed[9]. Recommended storage temperature is -20°C[9]. The substance is moisture sensitive[8].

| Incompatibilities | Strong oxidizing agents and bases[3][8]. |

Toxicological Profile

Detailed toxicological studies on **1-Allyl-3-methylimidazolium chloride** are limited.

- Acute Toxicity: No quantitative data (e.g., LD50, LC50) is available[9]. It may be harmful if inhaled or swallowed[2][3].
- Irritation: It is known to be irritating to the eyes, respiratory system, and skin[2][3][4].
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC[2][3][9].
- Bioaccumulation: The substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher[3].

Experimental Protocols and Workflows

This section details common experimental procedures involving **1-Allyl-3-methylimidazolium chloride**.

Synthesis Protocols

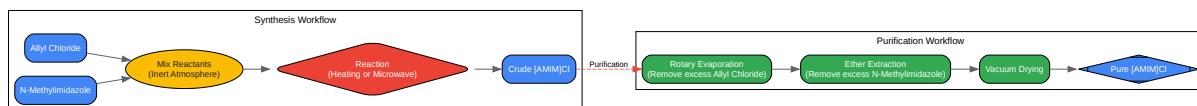
The most common method for synthesizing [AMIM]Cl is the reaction of N-methylimidazole with allyl chloride.

Protocol 1: Conventional Synthesis This method involves heating the reactants for an extended period.

- **Reactant Charging:** In a three-neck round-bottom flask equipped with a reflux condenser and magnetic stirrer, add N-methylimidazole (1 part) and allyl chloride (1.2 parts)[11]. A typical ratio is 0.315 moles of N-methylimidazole to 0.378 moles of allyl chloride[11].
- **Inert Atmosphere:** Flush the flask with nitrogen for approximately 10 minutes to create an inert atmosphere[11].
- **Reaction:** Heat the mixture with stirring at 50-60°C for 24 hours[11]. The reaction is considered substantially complete when only a small amount of reflux is observed[12].
- **Purification:**
 - Remove excess allyl chloride via a rotary evaporator under vacuum[11][12].
 - Cool the product to room temperature. The result is a viscous, light yellow or amber liquid[11][12].
 - Extract the product with ether to remove any residual N-methylimidazole[12].
 - Dry the final product in a vacuum oven at 80-90°C for 40-48 hours[12].

Protocol 2: Microwave-Assisted Synthesis This method offers a faster, more efficient synthesis route.

- **Reactant Charging:** Place N-methylimidazole and allyl chloride (1.2 equivalents) in a sealed microwave reaction vessel[13].
- **Reaction:** Irradiate the mixture in a microwave reactor. Optimal conditions are reported as 100°C for 10 minutes[13]. Note: Higher temperatures (e.g., 180°C) can lead to decomposition[13].
- **Workup:** After cooling, the product is obtained as a pale yellow oil[13]. Further purification may be performed as described in the conventional method if needed.

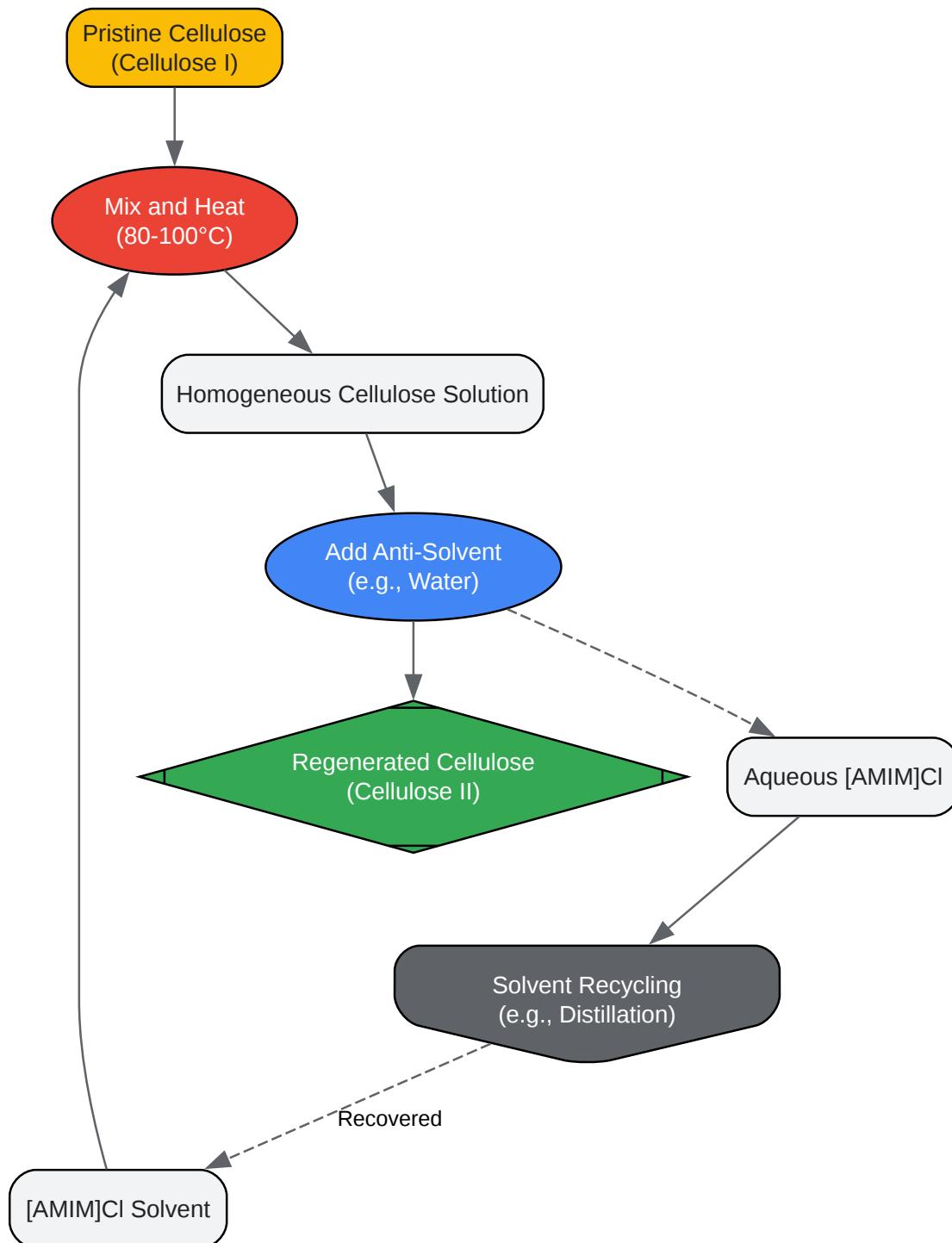
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General workflow for the synthesis and purification of [AMIM]Cl.

Application Protocol: Cellulose Dissolution

[AMIM]Cl is a highly effective non-derivatizing solvent for cellulose, capable of disrupting the extensive hydrogen bond network within the polymer.[\[8\]](#)[\[14\]](#)

- **Mixing:** Add pristine cellulose (e.g., microcrystalline cellulose) to [AMIM]Cl in a suitable vessel.
- **Heating:** Heat the mixture, typically between 80-100°C, with stirring until the cellulose completely dissolves.[\[14\]](#)
- **Regeneration:** The dissolved cellulose can be regenerated by introducing an anti-solvent like water. This process transforms the crystalline structure from cellulose I to cellulose II.[\[15\]](#)
- **Solvent Recycling:** The [AMIM]Cl can be recovered from the aqueous solution through methods such as distillation, membrane separation, or crystallization for reuse.[\[16\]](#)

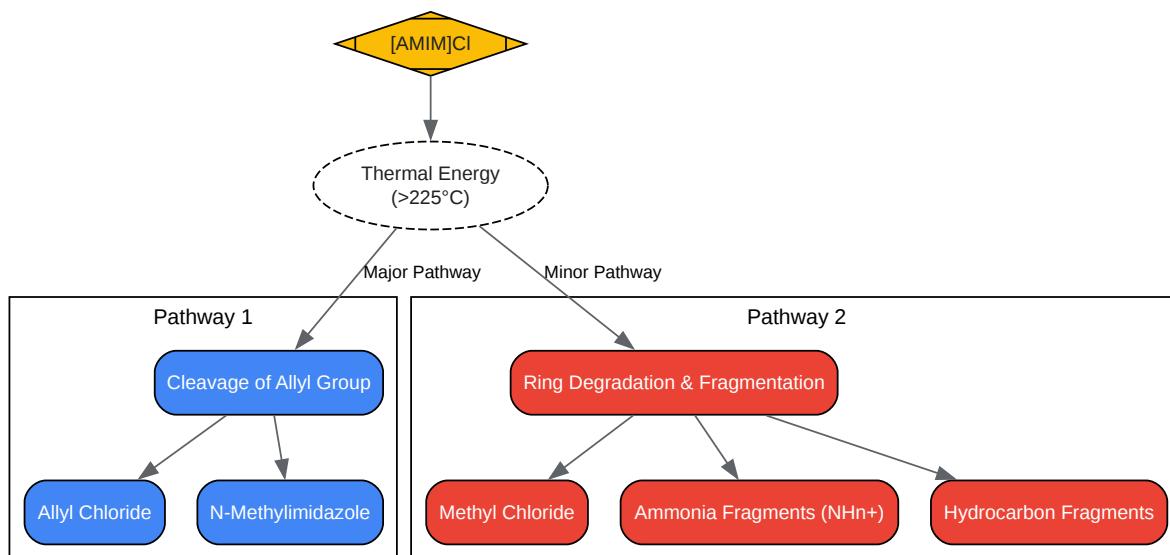


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Workflow for cellulose dissolution and regeneration using [AMIM]Cl.

Thermal Decomposition Pathway

Studies using thermogravimetric analysis (TGA) and density functional theory (DFT) calculations indicate that [AMIM]Cl has high thermal stability, with a weight loss of only 1.9% after 15 days at 100°C.[17] Its decomposition typically occurs between 225°C and 300°C.[17] The decomposition is proposed to proceed via two main channels, leading to the degradation of the imidazolium ring and cleavage of the substituent groups.



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Proposed thermal decomposition pathways for [AMIM]Cl.

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